

Comprehensive Spectroscopic Characterization and Handling of 3-(2-Bromoethyl)pyridine Hydrobromide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(2-Bromoethyl)pyridine hydrobromide

CAS No.: 41039-91-2

Cat. No.: B1290233

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Introduction & Compound Identity[1][2][3]

3-(2-Bromoethyl)pyridine hydrobromide (CAS: 27953-86-6) is a critical heterocyclic building block used extensively in medicinal chemistry.[1] It serves as a potent alkylating agent for introducing the pyridyl-ethyl moiety into nucleophiles (amines, thiols, and phenoxides), a common pharmacophore in antihistamines and neuroactive ligands.[1]

Unlike its free base counterpart, which is an unstable oil prone to polymerization (quaternization), the hydrobromide salt is a stable, crystalline solid.[1] However, its reactivity as a nitrogen mustard analog necessitates rigorous handling protocols.[1]

Chemical Identity Table[2][3][5]

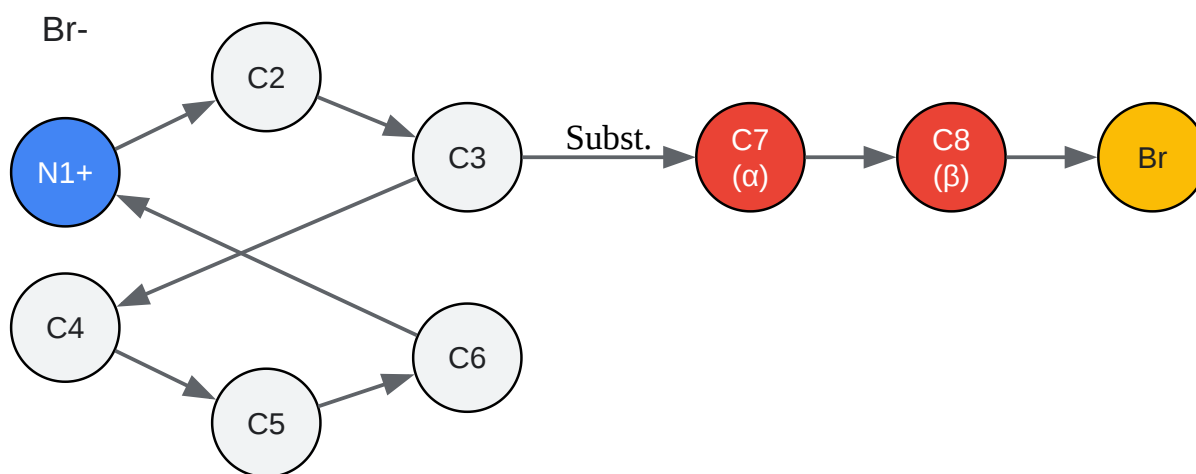
Property	Detail
IUPAC Name	3-(2-Bromoethyl)pyridine hydrobromide
CAS Number	27953-86-6
Molecular Formula	(Salt) / (Total)
Molecular Weight	266.96 g/mol
Physical State	White to off-white hygroscopic crystalline solid
Solubility	Soluble in water, DMSO, Methanol; Insoluble in non-polar solvents

Structural Analysis & Numbering

To accurately interpret the spectroscopic data, one must understand the atom numbering and the electronic influence of the hydrobromide salt formation. The protonation of the pyridine nitrogen (

) exerts a strong electron-withdrawing effect, deshielding the ring protons significantly compared to the free base.^[1]

Diagram 1: Chemical Structure & NMR Assignment Key



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Caption: Atom numbering scheme for NMR assignment. Note the N1 protonation (salt form) which dictates chemical shifts.[1]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-

is the preferred solvent.[1] The salt is insoluble in

. Standard: TMS (

0.00 ppm).[1][2]

Proton (

H) NMR Analysis

The spectrum is characterized by the downfield shift of the aromatic protons due to the pyridinium cation nature.[1]

Proton (Assignment)	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Mechanistic Insight
N-H	10.0 - 12.0	Broad Singlet	1H	-	Exchangeable acidic proton on Nitrogen.[1]
H-2	8.85 - 8.95	Singlet (s)	1H	-	Most deshielded due to proximity to and lack of adjacent protons.[1]
H-6	8.75 - 8.85	Doublet (d)	1H	5.2	Adjacent to ; strong deshielding.[1]
H-4	8.35 - 8.45	Doublet (d)	1H	8.0	Para to Nitrogen; typically distinct from H-6.[1]
H-5	7.90 - 8.00	DD / Multiplet	1H	8.0, 5.2	The "highest field" aromatic signal (meta to).[1]
H-8 ()	3.85 - 3.95	Triplet (t)	2H	7.0	Deshielded by the electronegati

ve Bromine
atom.[\[1\]](#)

H-7 (
)

3.25 - 3.35

Triplet (t)

2H

7.0

Benzylic-like
position;
connects ring
to alkyl chain.
[\[1\]](#)

Carbon (

C) NMR Analysis

Carbon	Shift (ppm)	Environment
Aromatic C	145.0 - 148.0	C-2 and C-6 (Adjacent to N)
Aromatic C	139.0 - 142.0	C-4
Aromatic C	135.0 - 137.0	C-3 (Quaternary, ipso)
Aromatic C	125.0 - 127.0	C-5
Aliphatic C	32.0 - 34.0	C-8 (-Br)
Aliphatic C	29.0 - 31.0	C-7 (Ring-)

Mass Spectrometry (MS)

Ionization Mode: ESI (+) or APCI.[\[1\]](#)

- Molecular Ion (Cation): The salt dissociates in the MS source.[\[1\]](#) You will observe the cation mass.
- Isotopic Pattern: The hallmark of this compound is the 1:1 ratio of

and

.[\[1\]](#)[\[3\]](#)

m/z Peak	Abundance	Assignment
186.0	100%	Cation
188.0	~98%	Isotope
106.0	Variable	(Vinylpyridine fragment)

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Solid).[\[1\]](#)

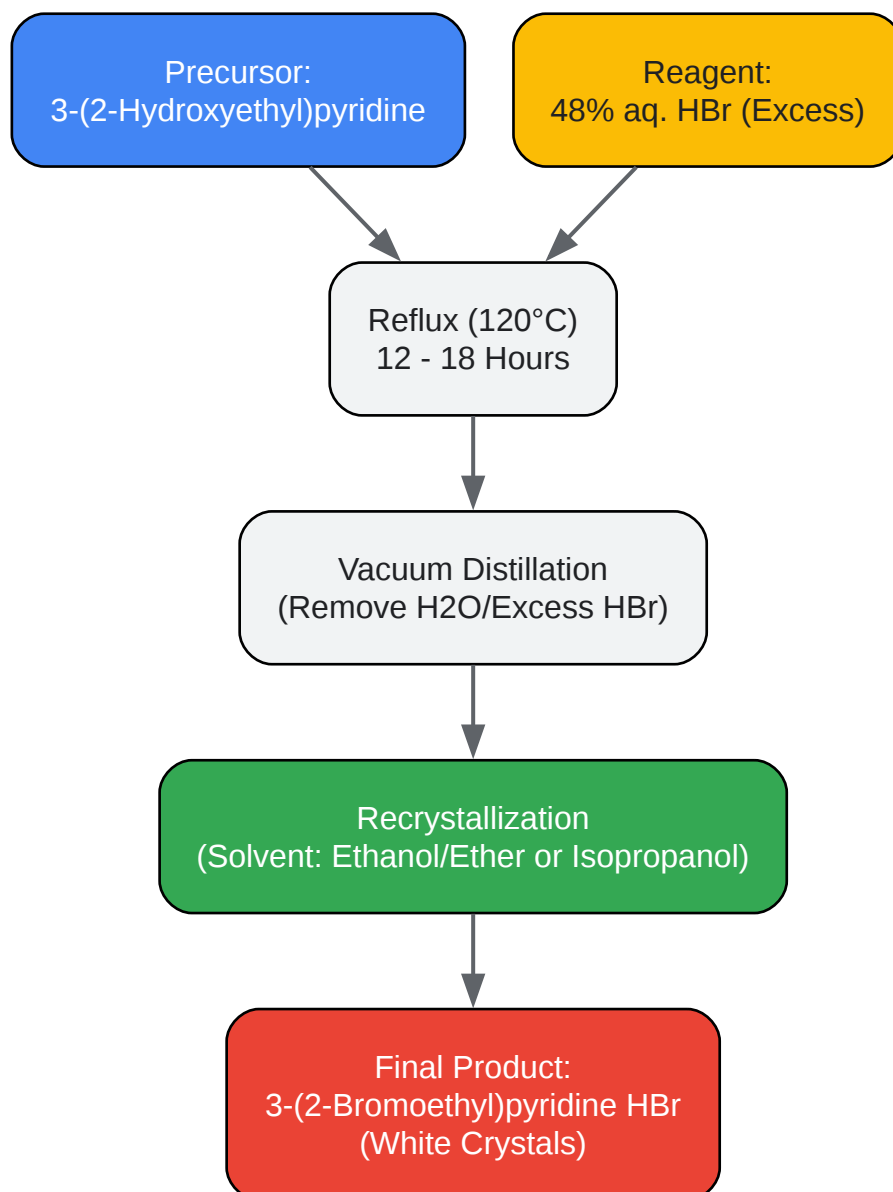
- 2600 - 3000 cm
: Broad, strong band.[\[1\]](#) Characteristic of stretching in pyridine salts (ammonium band).
- 3050 cm
: Aromatic C-H stretch.[\[1\]](#)
- 1620, 1580 cm
: C=C and C=N ring stretching (Pyridinium skeletal vibrations).[\[1\]](#)
- 600 - 700 cm
: C-Br stretching (Strong).

Experimental Protocols

Synthesis Workflow

The most reliable route involves the bromination of 3-(2-hydroxyethyl)pyridine using concentrated hydrobromic acid.[\[1\]](#) This method avoids phosphorus byproducts common with

.[1]

Diagram 2: Synthesis & Purification Logic[1][4][Click to download full resolution via product page](#)

Caption: Acid-mediated bromination workflow minimizing side-product formation.[1]

Step-by-Step Procedure

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 3-(2-hydroxyethyl)pyridine (1.0 eq) in 48% aqueous hydrobromic acid (5.0 - 10.0 eq). Note:

Excess acid acts as both solvent and reagent.

- Reflux: Heat the mixture to reflux (~126°C) for 16 hours. Monitor by TLC (Mobile phase: 10% MeOH in DCM; visualize with UV/Iodine).^[1]
- Isolation:
 - Cool the mixture to room temperature.
 - Remove excess HBr and water under reduced pressure (Rotary evaporator with a base trap is essential to protect the pump).^[1]
 - You will obtain a sticky, off-white residue.^[1]
- Purification (Crucial):
 - Dissolve the residue in a minimum amount of hot absolute ethanol.
 - Add diethyl ether dropwise until turbidity is observed.^[1]
 - Cool to 4°C overnight.^[1]
 - Filter the white crystalline precipitate and dry under vacuum over

.

Handling & Safety (Self-Validating Protocol)

- Hygroscopicity Check: If the solid turns into a gum upon exposure to air, it has absorbed moisture. Recrystallize immediately.
- Vesicant Warning: This compound is an alkylating agent. It can cause severe skin burns and respiratory damage.^[1] All weighing must be done in a fume hood.^[1]
- Neutralization: Spills should be treated with dilute ammonia or sodium thiosulfate solution before wiping.

References

- National Center for Biotechnology Information. (2024).[1] PubChem Compound Summary for CID 20204681, **3-(2-Bromoethyl)pyridine hydrobromide**. Retrieved from [[Link](#)]
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- To cite this document: BenchChem. [Comprehensive Spectroscopic Characterization and Handling of 3-(2-Bromoethyl)pyridine Hydrobromide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1290233/docs#comprehensive-spectroscopic-characterization-and-handling-of-3-2-bromoethyl-pyridine-hydrobromide>]

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